Essential Safety and Handling Guide for RO495 (TYK2 Inhibitor)

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*RO495*
Cat. No.:	*B15610277*

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This guide provides crucial safety and logistical information for the handling of **RO495**, a potent and selective Tyrosine Kinase 2 (TYK2) inhibitor intended for research use only. Adherence to these protocols is essential to ensure a safe laboratory environment and prevent accidental exposure. **RO495**, identified by CAS number 1258296-60-4, requires careful handling due to its potential biological activity.

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **RO495** to minimize exposure risk.

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PPE Category	Required Equipment	Specifications and Use
Eye and Face Protection	Safety glasses with side shields or goggles	Must be worn at all times in the laboratory to protect against splashes and airborne particles. A face shield is recommended when handling larger quantities or if there is a significant risk of splashing.
Hand Protection	Chemical-resistant gloves (e.g., nitrile)	Gloves must be inspected for integrity before each use and changed frequently. Dispose of contaminated gloves immediately in designated waste containers.
Body Protection	Laboratory coat	A standard laboratory coat should be worn to protect skin and personal clothing from contamination.
Respiratory Protection	Not generally required for small-scale laboratory use with adequate ventilation.	Use a NIOSH-approved respirator if handling large quantities, generating aerosols, or if adequate local exhaust ventilation is not available.

Operational Plan: Safe Handling and Storage

Engineering Controls:

- Work with **RO495** in a well-ventilated area, preferably within a chemical fume hood, especially when handling powders or creating solutions.
- Ensure easy access to an eyewash station and a safety shower.

Procedural Guidance for Handling:

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- Preparation: Before handling, ensure all necessary PPE is donned correctly. Prepare all required equipment and reagents in the designated work area.
- Weighing: If working with the solid form, weigh the compound in a fume hood or a ventilated balance enclosure to avoid inhalation of dust.
- Solution Preparation: When preparing solutions, add the solid **RO495** to the solvent slowly to avoid splashing.
- Post-Handling: After handling, thoroughly wash hands and any exposed skin with soap and water. Clean and decontaminate all work surfaces and equipment.

Storage:

- Store **RO495** in a tightly sealed, clearly labeled container.
- Keep in a cool, dry, and well-ventilated area away from incompatible materials.

Disposal Plan

All waste contaminated with **RO495** must be treated as hazardous chemical waste.

- Solid Waste: Collect all disposable materials that have come into contact with **RO495** (e.g., gloves, weighing paper, pipette tips) in a designated, sealed hazardous waste container.
- Liquid Waste: Collect all solutions containing **RO495** in a clearly labeled, sealed hazardous waste container.
- Disposal: All hazardous waste must be disposed of in accordance with local, state, and federal regulations. Contact your institution's Environmental Health and Safety (EHS) department for specific disposal procedures.

Emergency Procedures

In Case of Accidental Exposure:

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.

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- Skin Contact: Immediately wash the affected area with soap and water. Remove contaminated clothing. If irritation persists, seek medical attention.
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.
- Ingestion: Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Visual Workflow for Safe Handling of **RO495**

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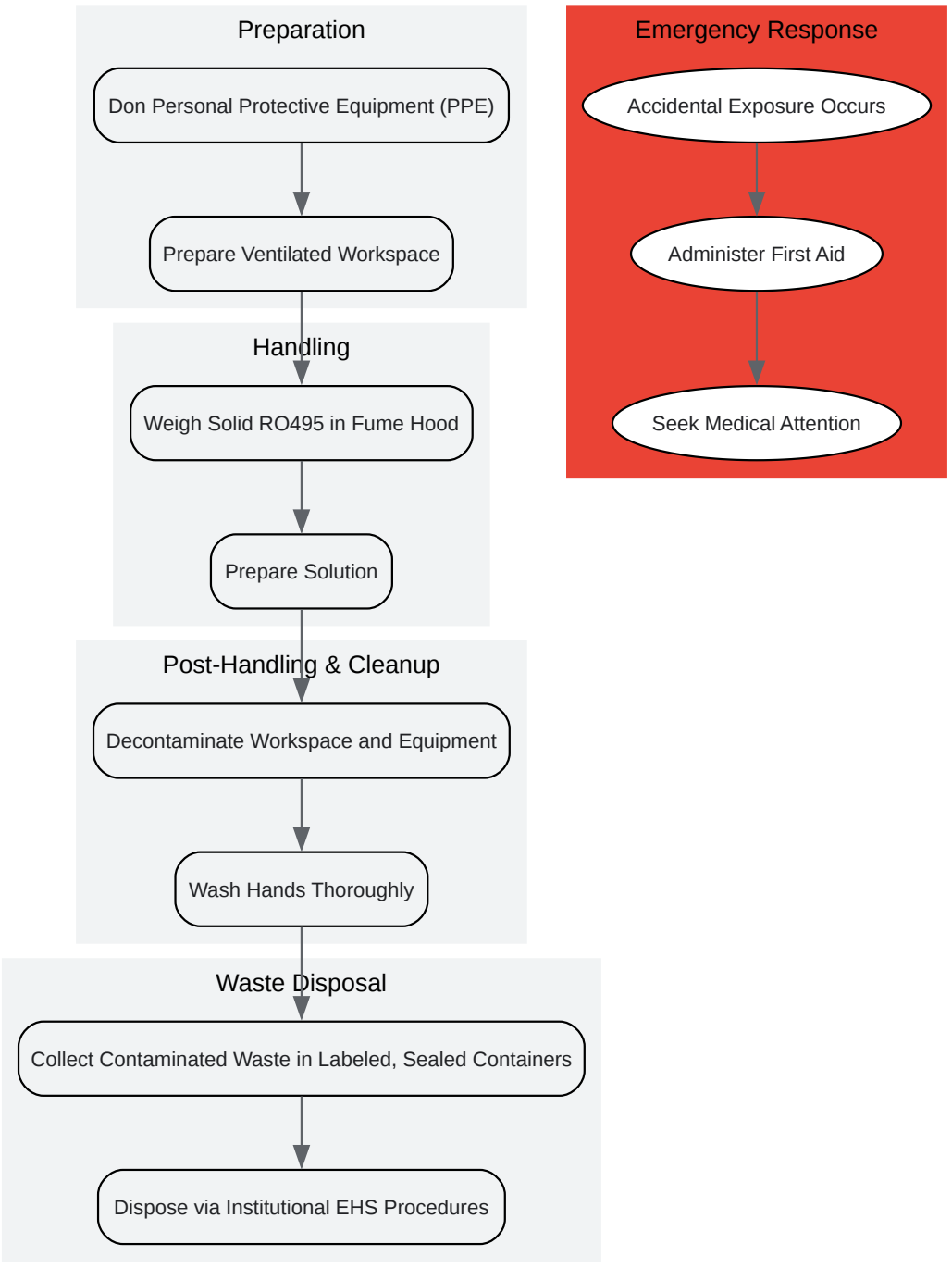
Workflow for Safe Handling and Disposal of RO495



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Caption: This diagram outlines the key steps for the safe handling and disposal of **RO495** in a laboratory setting.

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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

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